

Ezatiostat solubility DMSO ethanol stock solution preparation

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Compound Focus: Ezatiostat

CAS No.: 168682-53-9

Cat. No.: S548913

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Solubility Data and Stock Solution Preparation

The table below summarizes the solubility data for **Ezatiostat** in DMSO and Ethanol, as reported by multiple suppliers. This information is crucial for preparing concentrated stock solutions.

Solvent	Reported Solubility	Source / Catalog No.	Molecular Weight (g/mol)
DMSO	100 mg/mL (155.35 mM) [1]	Selleckchem	643.67 [1]
	>50 mg/mL (94.4 mM) [2]	TargetMol (T5097)	529.65 [2]
	100 mg/mL (188.80 mM) [3]	MedChemExpress (HY-13634A)	529.65 [3]
	80 mg/mL [4]	AbMole (M2557)	529.65 [4]
Ethanol	15 - 25 mg/mL [1]	Selleckchem	643.67 [1]
	20 mg/mL (37.76 mM) [2]	TargetMol (T5097)	529.65 [2]

Solvent	Reported Solubility	Source / Catalog No.	Molecular Weight (g/mol)
	≥ 100 mg/mL (188.80 mM) [3]	MedChemExpress (HY-13634A)	529.65 [3]
	80 mg/mL [4]	AbMole (M2557)	529.65 [4]

Note on Molecular Weight: A key discrepancy exists in the provided data. One source lists the molecular weight as **643.67 g/mol** [1], while others report **529.65 g/mol** [2] [3] [4]. This is likely because **Ezatiostat** is often handled as a salt (e.g., hydrochloride). The difference significantly affects molarity calculations.

- **For accurate molar concentrations, confirm the salt form of your specific batch** and use the appropriate molecular weight for your calculations.

Experimental Protocol: Preparing a 100 mM Stock Solution in DMSO

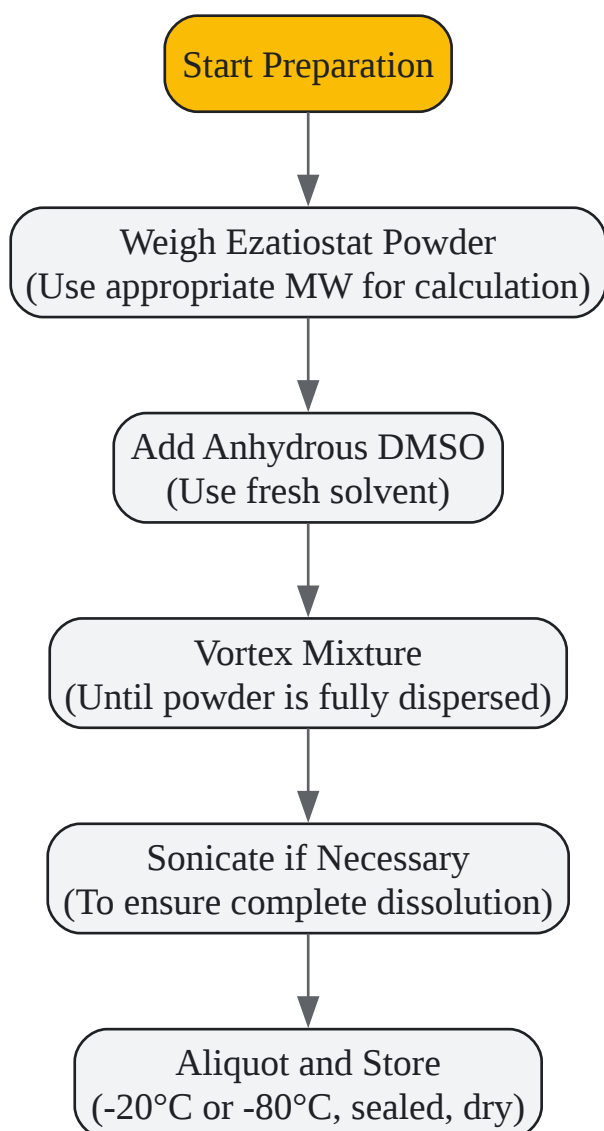
This protocol outlines the steps for preparing a 100 mM **Ezatiostat** stock solution in DMSO, a common starting point for *in vitro* assays.

Principle A concentrated stock solution allows for precise, low-volume aliquoting into cell culture or biochemical assays, ensuring consistent drug exposure across experiments while keeping the final concentration of DMSO low enough to be non-toxic to cells (typically below 0.1-1.0%).

Materials

- **Ezatiostat** powder
- Anhydrous DMSO (freshly opened is best, as it is hygroscopic) [1] [3]
- Analytical balance
- Sterile tube (e.g., 1.5 mL or 15 mL conical tube)
- Vortex mixer
- Sonication bath (optional, to aid dissolution)
- Piper and sterile tips

Workflow The following diagram illustrates the stock solution preparation process.



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Procedure

- **Calculate Mass:** Determine the mass of **Ezatiostat** required. For example, to make 1 mL of a 100 mM solution:
 - Using MW = 529.65 g/mol (free base): Mass = (0.1 mol/L) × (0.001 L) × (529.65 g/mol) = **52.97 mg**.
 - Using MW = 643.67 g/mol (salt form): Mass = (0.1 mol/L) × (0.001 L) × (643.67 g/mol) = **64.37 mg**.
- **Weigh Powder:** Accurately weigh the calculated amount of **Ezatiostat** powder and transfer it to a sterile tube.
- **Add Solvent:** Add the required volume of anhydrous DMSO to achieve a final volume of 1 mL. For instance, add ~900 µL first, then adjust to 1 mL after the powder is dissolved.

- **Dissolve:** Vortex the mixture vigorously for 1-2 minutes until the powder is fully dispersed and dissolved. If any particles remain, briefly sonicate the tube in a sonication water bath for a few minutes. Avoid excessive heating.
- **Aliquot and Store:** Once a clear solution is obtained, immediately aliquot the stock solution into smaller, single-use volumes to minimize freeze-thaw cycles. Store the aliquots at **-20°C or -80°C** in a sealed container protected from moisture [2] [3].

Critical Considerations for Researchers

- **Solvent Quality:** Hygroscopic DMSO can absorb water from the atmosphere over time, which may reduce the solubility of **Ezatiostat** and lead to precipitation. Always use a fresh, sealed bottle for stock solution preparation [1] [3].
- **Storage and Stability:** For long-term stability, store stock solutions at **-20°C or -80°C** in a sealed container away from moisture. The powder should also be stored dry and sealed at **-20°C** [2] [3]. The provided shelf life is typically 3 years for powder, 6 months to 1 year for solutions in DMSO at **-80°C** [3].
- **In Vitro Formulation:** When preparing working solutions for cell-based assays, ensure the final concentration of DMSO is non-toxic to your cell line (commonly <0.5%). Always include a vehicle control with the same concentration of DMSO in your experiments.
- **Safety Disclaimer:** **Ezatiostat** and the solvents used are for research purposes only. Please consult all relevant Safety Data Sheets (MSDS) and adhere to your institution's safety protocols when handling these chemicals.

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References

1. Ezatiostat | Transferase inhibitor | Mechanism | Concentration [selleckchem.com]
2. | GST | Glutathione Peroxidase | Apoptosis | TargetMol Ezatiostat [targetmol.com]
3. Ezatiostat (Synonyms: TER199(free base); TLK199) [medchemexpress.com]
4. (TER199, TLK199) | CAS 168682-53-9 | AbMole BioScience Ezatiostat [abmole.com]

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